Spectroscopic Profile of 2,5-Dimethyl-4-nitrosophenol: A Technical Guide

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Compound of Interest

Compound Name:	*2,5-Dimethyl-4-nitrosophenol*
CAS No.:	*20294-63-7*
Cat. No.:	*B3420830*

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This technical guide provides a comprehensive overview of the spectroscopic characteristics of **2,5-dimethyl-4-nitrosophenol**, a key aromatic nitroso compound. While direct experimental spectra for this specific molecule are not widely published, this document leverages fundamental spectroscopic principles and comparative data from analogous structures to present a reliable, predicted spectroscopic profile. This guide is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of the spectral properties of this compound for identification, characterization, and analytical method development.

Introduction to 2,5-Dimethyl-4-nitrosophenol

2,5-Dimethyl-4-nitrosophenol belongs to the class of aromatic C-nitroso compounds, which are known for their interesting chemical reactivity and unique spectroscopic features.[1] The presence of the nitroso (-N=O) group, a hydroxyl (-OH) group, and two methyl ($-CH_3$) groups on the benzene ring gives rise to a distinct spectroscopic signature. This compound and its derivatives are of interest in various fields, including organic synthesis, as intermediates for dyes, and in the study of reaction mechanisms.[1]

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Molecular Structure:

Caption: Molecular structure of **2,5-Dimethyl-4-nitrosophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **2,5-Dimethyl-4-nitrosophenol** are detailed below. These predictions are based on established chemical shift theory and comparison with data from 2,5-dimethylphenol and p-nitrosophenol.[2][3]

Predicted ^{1}H NMR Data

Table 1: Predicted ^{1}H NMR Chemical Shifts for **2,5-Dimethyl-4-nitrosophenol**

Proton	Predicted Chemical Shift (ppm)	Multiplicity
OH	10.0 - 12.0	Singlet (broad)
Ar-H (position 3)	~7.0	Singlet
Ar-H (position 6)	~6.8	Singlet
CH_3 (position 2)	~2.2	Singlet
CH_3 (position 5)	~2.1	Singlet

Interpretation and Rationale:

The ^{1}H NMR spectrum is expected to show five distinct signals.

- Hydroxyl Proton (OH): The phenolic proton is expected to be significantly deshielded due to the electron-withdrawing nature of the nitroso group and potential intramolecular hydrogen bonding. Its chemical shift is predicted to be in the range of 10.0-12.0 ppm as a broad singlet.

- Aromatic Protons (Ar-H): The two aromatic protons at positions 3 and 6 are in different chemical environments. The proton at position 3 is ortho to the electron-donating methyl

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group and meta to the hydroxyl group, while the proton at position 6 is ortho to the hydroxyl group and meta to a methyl group. Both are ortho to the nitroso group. Consequently, they are expected to appear as singlets with slightly different chemical shifts, predicted around 7.0 and 6.8 ppm.

- Methyl Protons (CH_3): The two methyl groups at positions 2 and 5 will each give rise to a singlet. The methyl group at position 2 is ortho to the hydroxyl group, while the methyl group at position 5 is ortho to the nitroso group. This will result in slightly different chemical shifts, predicted around 2.2 and 2.1 ppm.

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2,5-Dimethyl-4-nitrosophenol**

Carbon	Predicted Chemical Shift (ppm)
C1 (C-OH)	~155
C2 (C-CH_3)	~125
C3 (C-H)	~115
C4 (C-NO)	~150
C5 (C-CH_3)	~135
C6 (C-H)	~120
CH_3 (at C2)	~16
CH_3 (at C5)	~17

Interpretation and Rationale:

The proton-decoupled ^{13}C NMR spectrum is predicted to show eight distinct signals.

- Aromatic Carbons: The carbon attached to the hydroxyl group (C1) is expected to be the most deshielded among the protonated aromatic carbons, with a predicted chemical shift of around 155 ppm. The carbon bearing the nitroso group (C4) will also be significantly deshielded, with an estimated chemical shift around 150 ppm. The other aromatic carbons

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will have chemical shifts in the typical aromatic region (115-135 ppm), with their exact values influenced by the substituents.

- Methyl Carbons: The two methyl carbons are expected to have chemical shifts in the aliphatic region, around 16-17 ppm.

Caption: Workflow for predicting NMR spectra of **2,5-Dimethyl-4-nitrosophenol**.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2,5-Dimethyl-4-nitrosophenol** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans for a good signal-to-noise ratio, a spectral width covering the expected chemical shift range, and a relaxation delay of at least 5 seconds.
  - ^{13}C NMR: Acquire a proton-decoupled spectrum. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Fourier transform the acquired free induction decay (FID) data. Phase and baseline correct the resulting spectrum. Calibrate the chemical shift scale using the TMS signal.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands

Table 3: Predicted Characteristic IR Absorption Bands for **2,5-Dimethyl-4-nitrosophenol**

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Functional Group	Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
O-H	Stretching (H-bonded)	3200 - 3500	Strong, Broad
C-H (aromatic)	Stretching	3000 - 3100	Medium
C-H (aliphatic)	Stretching	2850 - 3000	Medium
C=C (aromatic)	Stretching	1450 - 1600	Medium to Strong
N=O	Stretching	~1500	Strong
C-N	Stretching	~1150	Medium
C-O	Stretching	1200 - 1260	Strong
C-H (aromatic)	Bending (out-of-plane)	800 - 900	Strong

Interpretation and Rationale:

- O-H Stretch: A broad and strong absorption band is expected in the region of 3200-3500 cm^{-1} due to the stretching vibration of the hydrogen-bonded phenolic hydroxyl group.
- C-H Stretches: Aromatic C-H stretching vibrations are anticipated between 3000 and 3100 cm^{-1}, while aliphatic C-H stretches from the methyl groups will appear between 2850 and 3000 cm^{-1}.
- Aromatic C=C Stretches: Several bands of medium to strong intensity are expected in the 1450-1600 cm^{-1} region, characteristic of the aromatic ring.
- N=O Stretch: The nitroso group has a characteristic strong absorption band. For aromatic C-nitroso compounds, the N=O stretching vibration is typically observed around 1500 cm^{-1}.[4]
- C-O and C-N Stretches: A strong C-O stretching band is predicted in the 1200-1260 cm^{-1} range, and a medium C-N stretching band around 1150 cm^{-1}.
- Aromatic C-H Bending: Strong out-of-plane C-H bending vibrations are expected in the 800-900 cm^{-1} region, which can be indicative of the substitution pattern on the benzene ring.

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Experimental Protocol for IR Spectroscopy

- Sample Preparation:
  - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.
  - Nujol Mull: Grind the solid sample with a drop of Nujol (mineral oil) to form a paste, which is then placed between two salt plates (e.g., NaCl or KBr).
  - ATR: Place the solid sample directly on the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}). Acquire a background spectrum of the empty sample compartment (or the pure KBr pellet/salt plates) and subtract it from the sample spectrum.
- Data Analysis: Identify and label the significant absorption bands and correlate them with the corresponding functional groups.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The presence of the phenolic and nitroso groups, which are both chromophores, will result in characteristic absorptions in the UV-Vis region.

Predicted UV-Vis Absorption Maxima

Table 4: Predicted UV-Vis Absorption Maxima for **2,5-Dimethyl-4-nitrosophenol**

Electronic Transition	Predicted λ_max (nm)	Molar Absorptivity (ε)
π → π	~280	High
n → π	~350	Moderate
n → π* (N=O)	~700	Low

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Interpretation and Rationale:

- π → π* Transition: An intense absorption band is expected around 280 nm, corresponding to a π → π* electronic transition within the aromatic system.
- n → π* Transitions: Aromatic nitroso compounds typically exhibit two n → π* transitions.[1] One is expected in the near-UV region, around 350 nm, with moderate intensity. The other, characteristic of the nitroso group, is a low-intensity absorption in the visible region, often around 700 nm, which is responsible for the typical blue or green color of monomeric C-nitroso compounds. The position and intensity of these bands can be sensitive to the solvent polarity.[1]

Caption: Predicted electronic transitions for **2,5-Dimethyl-4-nitrosophenol**.

Experimental Protocol for UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **2,5-Dimethyl-4-nitrosophenol** in a suitable UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane). The concentration should be chosen to give an absorbance reading between 0.1 and 1.0 at the λ_max.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Fill a quartz cuvette with the pure solvent to record a baseline.
  - Fill another matched cuvette with the sample solution.
  - Scan the sample over the desired wavelength range (e.g., 200-800 nm).
- Data Analysis: Identify the wavelengths of maximum absorbance (λ_max) and determine the molar absorptivity (ε) if the concentration is known accurately, using the Beer-Lambert law (A = εbc).

Conclusion

This technical guide has presented a detailed, predicted spectroscopic profile of **2,5-Dimethyl-4-nitrosophenol** based on fundamental principles and data from analogous compounds. The

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predicted NMR, IR, and UV-Vis data provide a strong foundation for the identification and characterization of this molecule. The provided experimental protocols offer a standardized approach for obtaining empirical data. It is recommended that these predicted data be confirmed by experimental measurements when a pure sample of **2,5-Dimethyl-4-nitrosophenol** becomes available.

References

- Šolić, M., & Vančik, H. (2014). Aromatic C-nitroso Compounds. In The Chemistry of Functional Groups. John Wiley & Sons, Ltd.
- SpectraBase. (n.d.). p-Nitrosophenol. Retrieved from [Link]
- NIST. (n.d.). Phenol, 2,5-dimethyl-. In NIST Chemistry WebBook. Retrieved from [Link]
- ResearchGate. (n.d.). Infrared spectra of (a) 2-nitrophenol, (b) 3-nitrophenol, and (c).... Retrieved from [Link]
- MDPI. (2018). Aromatic C-Nitroso Compounds and Their Dimers: A Model for Probing the Reaction Mechanisms in Crystalline Molecular Solids. Retrieved from [Link]

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Sources

- 1. tetrazolelover.at.ua [tetrazolelover.at.ua]
- 2. 2,5-Dimethylphenol(95-87-4) 13C NMR spectrum [chemicalbook.com]
- 3. spectrabase.com [spectrabase.com]
- 4. mdpi.com [mdpi.com]
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